

# An In-depth Technical Guide to 1-Tetradecene (CAS Number: 1120-36-1)

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**1-Tetradecene**, an alpha-olefin with the chemical formula C14H28, is a linear hydrocarbon featuring a terminal double bond. This versatile molecule serves as a crucial building block in a wide array of chemical syntheses, ranging from the production of polymers and surfactants to its emergence as a compound of interest in biological and pharmaceutical research. Its well-defined structure and reactivity make it an ideal substrate for catalytic processes and a valuable component in the development of novel materials and potential therapeutic agents. This technical guide provides a comprehensive overview of the chemical and physical properties, key experimental protocols, and biological significance of **1-Tetradecene**.

## **Chemical and Physical Properties**

**1-Tetradecene** is a colorless liquid with a mild, pleasant odor.[1] It is characterized by its long aliphatic chain and the presence of a reactive terminal double bond, which dictates its chemical behavior. Key physical and chemical properties are summarized in the tables below.

## **General and Physical Properties**



Property	Value	Reference
Molecular Formula	C14H28	[1]
Molecular Weight	196.37 g/mol	[1]
Appearance	Colorless liquid	[1]
Odor	Mild, pleasant	[1]
Density	0.775 g/mL at 25 °C	
Boiling Point	251 °C	
Melting Point	-13 to -11 °C	
Flash Point	110 °C (230 °F)	[2]
Autoignition Temperature	235 °C (455 °F)	[3]
Vapor Pressure	< 0.10 kPa at 65 °C	[2]
Vapor Density	6.8 (vs air)	
Solubility	Insoluble in water; Soluble in hydrocarbon solvents, ethanol, ether, and benzene.	[1][2]
Refractive Index	1.436 at 20 °C	
Kinematic Viscosity	2.61 cSt at 20 °C	[2]

**Toxicological Data** 

Test	Species	Route	Value	Reference
LD50	Rat	Oral	> 5,000 mg/kg	[2]
LD50	Rabbit	Dermal	> 2,020 mg/kg	[2]
LC50	Rat	Inhalation	> 5 mg/L (4 h)	[2]

## **Spectral Data**



Spectroscopy	Data Highlights	Reference
<sup>1</sup> H NMR	Shows characteristic peaks for terminal vinyl protons and the long alkyl chain.	[1][4]
<sup>13</sup> C NMR	Displays distinct signals for the sp <sup>2</sup> carbons of the double bond and the sp <sup>3</sup> carbons of the alkyl chain.	[1][5]
Mass Spectrometry (MS)	The mass spectrum exhibits a molecular ion peak and a fragmentation pattern typical of a long-chain alkene.	[1][6]
Infrared (IR) Spectroscopy	The IR spectrum shows characteristic absorption bands for C=C stretching and =C-H bending of the terminal alkene.	[1][7]

## **Experimental Protocols**

The reactivity of the terminal double bond in **1-tetradecene** makes it a valuable starting material for a variety of chemical transformations. Below are detailed methodologies for key experiments involving this alpha-olefin.

## **Ziegler-Natta Polymerization of 1-Tetradecene**

This protocol describes the synthesis of poly(**1-tetradecene**), a polymer with potential applications in materials science. The procedure utilizes a classic heterogeneous Ziegler-Natta catalyst.

#### Materials:

- 1-Tetradecene (purified by passing through activated alumina)
- Titanium tetrachloride (TiCl<sub>4</sub>)



- Triethylaluminium (Al(C<sub>2</sub>H<sub>5</sub>)<sub>3</sub>)
- Anhydrous heptane (as solvent)
- Methanol
- Hydrochloric acid
- Nitrogen gas (high purity)

### Procedure:

- Catalyst Preparation: In a nitrogen-purged Schlenk flask, suspend a catalytic amount of magnesium chloride (MgCl<sub>2</sub>) in anhydrous heptane. Add a solution of TiCl<sub>4</sub> in heptane dropwise with stirring. The mixture is aged at a controlled temperature (e.g., 65 °C) for a specified period to form the solid catalyst component.
- Polymerization: To a nitrogen-purged reactor equipped with a mechanical stirrer and temperature control, add anhydrous heptane. Introduce a solution of the cocatalyst, triethylaluminium, in heptane. Add the solid catalyst component prepared in the previous step.
- Heat the reactor to the desired polymerization temperature (e.g., 70 °C).
- Inject the purified **1-tetradecene** into the reactor.
- Maintain the reaction under a positive pressure of nitrogen and with vigorous stirring for the desired reaction time (e.g., 2-4 hours).
- Termination and Work-up: Quench the polymerization by adding a mixture of methanol and hydrochloric acid. This will deactivate the catalyst and precipitate the polymer.
- Filter the polymer and wash it extensively with methanol to remove catalyst residues.
- Dry the resulting poly(1-tetradecene) in a vacuum oven at a moderate temperature (e.g., 60 °C) until a constant weight is achieved.



# Synthesis of 2-Tetradecanone via Wacker-Tsuji Oxidation

This protocol outlines the selective oxidation of the terminal alkene of **1-tetradecene** to a methyl ketone, 2-tetradecanone, using a palladium-based catalyst system.

#### Materials:

- 1-Tetradecene
- Palladium(II) chloride (PdCl<sub>2</sub>)
- Copper(I) chloride (CuCl)
- N,N-Dimethylformamide (DMF)
- Water
- · Oxygen or air
- Dichloromethane
- Magnesium sulfate (MgSO<sub>4</sub>)

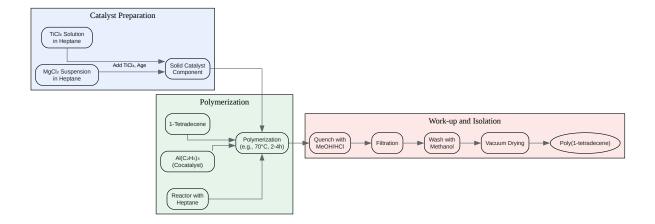
### Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and an oxygen balloon, dissolve PdCl<sub>2</sub> and CuCl in a mixture of DMF and water.
- Add **1-tetradecene** to the catalyst solution.
- Stir the reaction mixture vigorously under an oxygen atmosphere at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Extract the product with dichloromethane.



- · Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous MgSO<sub>4</sub>, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford 2-tetradecanone.

# Visualizations of Experimental Workflows Ziegler-Natta Polymerization Workflow



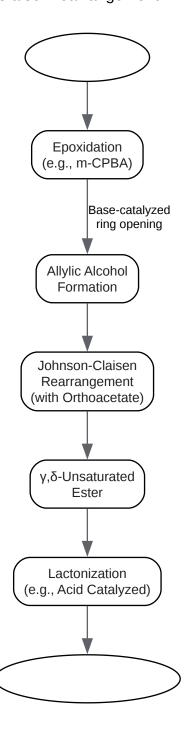
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Caption: Workflow for the Ziegler-Natta polymerization of **1-tetradecene**.



# Multi-step Synthesis Involving a Johnson-Claisen Rearrangement

The following diagram illustrates a plausible synthetic route towards (+)-nephrosterinic acid, a natural product, utilizing **1-tetradecene** as a precursor for the aliphatic side chain. This workflow highlights a key Johnson-Claisen rearrangement.



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Caption: Synthetic pathway towards (+)-nephrosterinic acid from **1-tetradecene**.

# Biological Significance and Applications in Drug Development

Recent studies have highlighted the potential biological activities of **1-tetradecene**, making it a molecule of interest for drug development professionals.

## **Antimicrobial and Anti-tuberculosis Activity**

**1-Tetradecene** has been identified as a bioactive compound with antimicrobial properties. It has shown inhibitory effects against various bacteria and fungi. Of particular significance is its reported anti-tuberculosis activity. While the precise mechanism of action is still under investigation, it is hypothesized that its lipophilic nature may facilitate disruption of the complex, lipid-rich cell wall of Mycobacterium tuberculosis. This area of research is promising for the development of new therapeutic strategies against drug-resistant strains of tuberculosis.

# Role as a Solvent and Building Block in Pharmaceuticals

Beyond its intrinsic biological activity, **1-tetradecene** is utilized in the pharmaceutical industry as a solvent for certain drug formulations, aiding in the solubility and bioavailability of active pharmaceutical ingredients. Its chemical reactivity also makes it a valuable starting material for the synthesis of more complex molecules with potential therapeutic applications.

## Safety and Handling

**1-Tetradecene** is a combustible liquid and should be handled with appropriate safety precautions.[2] It is an aspiration hazard; if swallowed, it can enter the lungs and cause severe damage.[2] Repeated exposure may cause skin dryness or cracking.[8] It is recommended to use personal protective equipment, including safety glasses, gloves, and a lab coat, when handling this chemical. It should be stored in a cool, well-ventilated area away from strong oxidizing agents.[2]

## Conclusion



**1-Tetradecene** is a versatile and valuable chemical with a broad range of applications, from polymer science to pharmaceutical research. Its well-defined physical and chemical properties, coupled with its diverse reactivity, make it a key substrate for numerous synthetic transformations. The emerging evidence of its biological activity, particularly its antituberculosis potential, opens up new avenues for its investigation in the field of drug development. This technical guide provides a solid foundation of data and experimental protocols to aid researchers and scientists in their work with this important alpha-olefin.

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